

Go 6983 KiPIK method kinase identification

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Compound Focus: Go 6983

CAS No.: 133053-19-7

Cat. No.: S548499

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Go 6983 at a Glance

Go 6983 is recognized in scientific literature as a broad-spectrum protein kinase C (PKC) inhibitor. The table below summarizes its published IC50 values against various PKC isoforms.

PKC Isoform	IC50 Value	Class
PKC α	7 nM	Conventional
PKC β	7 nM	Conventional
PKC γ	6 nM	Conventional
PKC δ	10 nM	Novel
PKC ζ	60 nM	Atypical
PKC μ	20,000 nM (20 μ M)	Other

Data compiled from [1] [2].

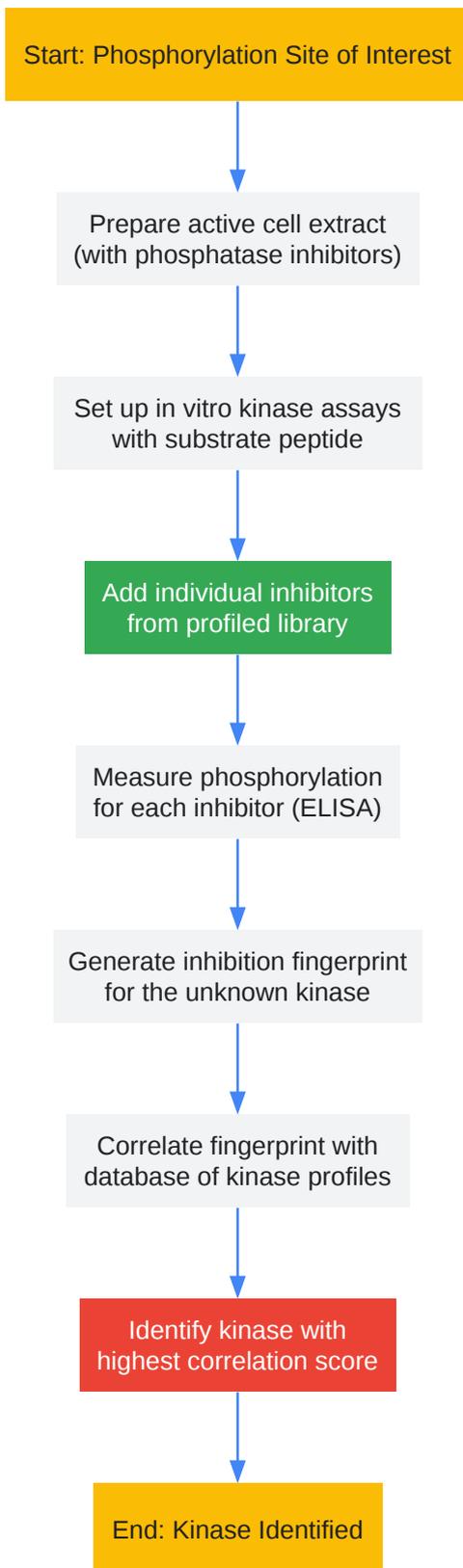
This profile means that in a complex assay like KiPIK, **Go 6983** would inhibit multiple PKC isozymes simultaneously, which is a crucial factor for interpreting its fingerprint.

The KiPIK Method Explained

The KiPIK (Kinase inhibitor Profiling to Identify Kinases) method is a sophisticated approach to identify the kinase responsible for a specific phosphorylation event in a cellular context [3].

- **Core Principle:** It uses the unique **inhibition fingerprint** of various kinase inhibitors. The pattern of how a panel of inhibitors affects the phosphorylation of a target site is matched to known inhibition profiles of pure kinases to identify the match [3].
- **Key Workflow:** The method involves running parallel in vitro kinase reactions using a cellular extract as the source of kinases and a specific phosphosite substrate. Each reaction contains a single, well-profiled inhibitor from a library. The resulting inhibition pattern is then correlated with a database of inhibitor profiles to find the kinase with the most similar pattern [3].

The following diagram illustrates the main workflow of the KiPIK method.



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Integrating Go 6983 into a KiPIK Analysis

While a direct case study was not found, you can evaluate how **Go 6983** would function within the KiPIK framework based on the available information.

- **Its Role in the Assay:** **Go 6983** would be one compound within the larger inhibitor library used in the KiPIK screen [3]. Its broad-spectrum anti-PKC activity would contribute a specific signal to the overall inhibition fingerprint generated for the phosphosite of interest.
- **Interpreting the Data:** If a phosphorylation signal is potently inhibited by **Go 6983**, it would strongly suggest the involvement of a PKC from the conventional or novel classes. However, because **Go 6983** inhibits several PKCs, the final identification would rely on the complete fingerprint matching the profile of one specific PKC isozyme in the database, such as PKC δ [3].
- **Experimental Protocol:** The general protocol for a KiPIK screen is as follows [3]:
 - **Cell Extract Preparation:** Prepare extracts from cells under conditions where the phosphorylation of interest is robust (e.g., mitotic arrest, pathway stimulation). Lysis should be performed with phosphatase inhibitors to preserve kinase activity.
 - **Kinase Reaction with Inhibitors:** Using automation, set up multiple kinase reactions containing the substrate (often a biotinylated peptide) and the cell extract. Each reaction contains one inhibitor from the profiled library (e.g., PKIS1, PKIS2) at a defined concentration (e.g., 10 μ M).
 - **Phosphorylation Detection:** Quantify substrate phosphorylation, typically using a method like ELISA with a phospho-specific antibody.
 - **Data Analysis & Kinase Identification:** Calculate the correlation (e.g., Pearson's coefficient) between the observed inhibition fingerprint and the pre-existing inhibition profiles for hundreds of recombinant kinases. The kinase with the highest correlation score is the top candidate.

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References

1. Go 6983 | Protein Kinase C [tocris.com]
2. Go 6983 (Gö 6983) | PKC Inhibitor [medchemexpress.com]
3. Kinase inhibition profiles as a tool to identify ... [nature.com]

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